

GNA002 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GNA002

Cat. No.: B2620272

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Application Notes and Protocols for GNA002

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and biological activity of **GNA002**, a potent and specific covalent inhibitor of Enhancer of Zeste Homolog 2 (EZH2). The included protocols offer step-by-step guidance for the preparation and use of **GNA002** in both in vitro and in vivo research settings.

Product Information

- Product Name: **GNA002**
- Molecular Formula: $C_{42}H_{55}NO_8$
- Molecular Weight: 701.89 g/mol
- CAS Number: 1385035-79-9
- Appearance: Light yellow to yellow oil
- Mechanism of Action: **GNA002** is a highly potent and specific covalent inhibitor of EZH2, a key oncogenic protein.^[1] It specifically binds to the cysteine residue Cys668 within the EZH2-SET domain.^[1] This covalent binding triggers the degradation of EZH2 through COOH terminus of Hsp70-interacting protein (CHIP)-mediated ubiquitination.^{[1][2]} The inhibition of EZH2's methyltransferase activity leads to a reduction in H3K27 trimethylation, a

key epigenetic modification, and the reactivation of Polycomb Repressor Complex 2 (PRC2)-silenced tumor suppressor genes.[\[1\]](#)[\[2\]](#)

Solubility Data

GNA002 exhibits solubility in various organic solvents, with Dimethyl Sulfoxide (DMSO) being the most common solvent for preparing stock solutions. For in vivo applications, co-solvent systems are typically required.

Table 1: Solubility of **GNA002** in Common Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	25	35.62	Requires sonication for complete dissolution. It is crucial to use anhydrous, newly opened DMSO as the solvent's hygroscopic nature can significantly reduce GNA002 solubility. [3]

Table 2: Formulations for In Vivo Administration

Formulation Components	Final GNA002 Concentration	Resulting Solution Type
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (1.78 mM)	Clear Solution
10% DMSO, 90% (20% SBE-β-CD in Saline)	1.25 mg/mL	Suspended Solution

Experimental Protocols

Preparation of GNA002 Stock Solution (In Vitro)

This protocol describes the preparation of a concentrated **GNA002** stock solution in DMSO for use in cell-based assays and other in vitro experiments.

Materials:

- **GNA002**
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the **GNA002** vial to room temperature before opening.
- Weigh the desired amount of **GNA002** in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 142.47 μ L of DMSO to 1 mg of **GNA002**).
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes, or until the solution is clear.
- Once dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

Storage of Stock Solution:

- Store aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.[3]

- It is recommended to store the solutions under a nitrogen atmosphere to maintain stability.[\[3\]](#)

Preparation of **GNA002** Working Solution for In Vivo Administration (Clear Solution)

This protocol details the preparation of a **GNA002** formulation suitable for intravenous or other routes of administration where a clear solution is required.

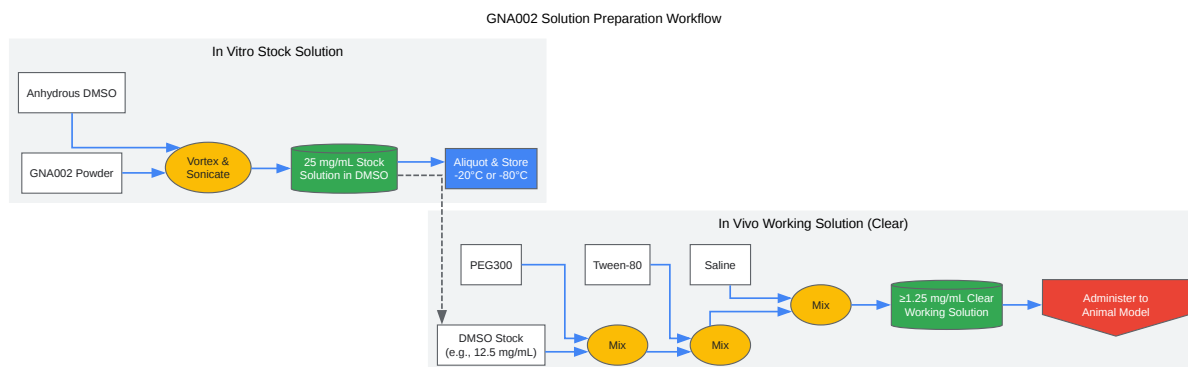
Materials:

- **GNA002** DMSO stock solution (e.g., 12.5 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile tubes

Procedure:

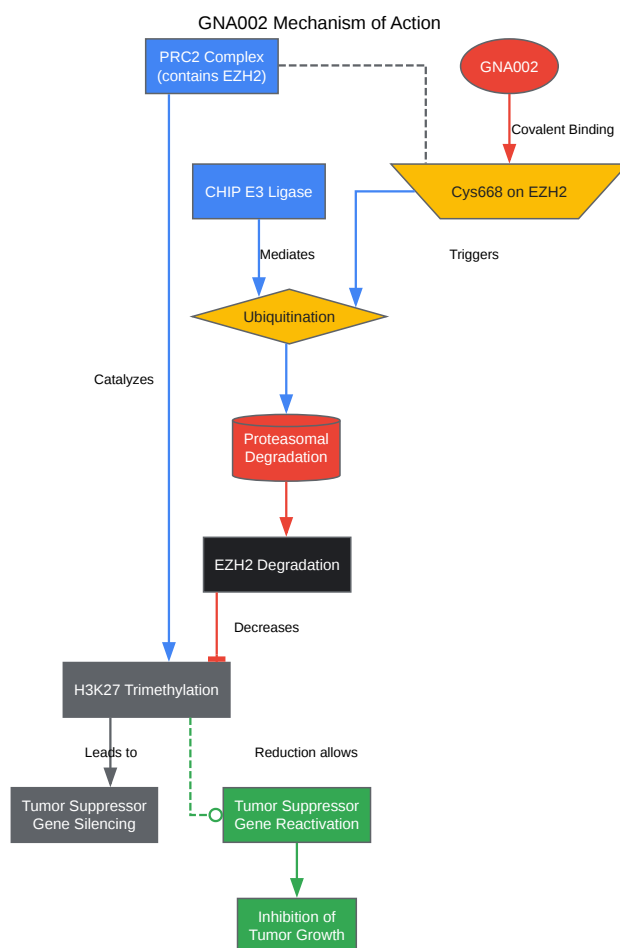
- Prepare a clear stock solution of **GNA002** in DMSO as described in Protocol 3.1.
- To prepare 1 mL of the final working solution, sequentially add the following components, ensuring the solution is thoroughly mixed after each addition:
 - 100 μ L of 12.5 mg/mL **GNA002** in DMSO
 - 400 μ L of PEG300
 - 50 μ L of Tween-80
 - 450 μ L of Saline
- Mix the final solution until it is clear and homogenous.
- It is recommended to prepare this working solution fresh on the day of use.[\[3\]](#)

Visualized Experimental Workflow and Signaling Pathway



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Caption: Workflow for preparing **GNA002** stock and working solutions.



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Caption: **GNA002** covalently binds to EZH2, leading to its degradation.

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References

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